

A Technical Guide to 3-Bromopyridine-2-carbonitrile

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Compound of Interest

Compound Name: 3-Bromopyridine-2-carbonitrile

Cat. No.: B014651

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Introduction

3-Bromopyridine-2-carbonitrile, with the confirmed IUPAC name of **3-bromopyridine-2-carbonitrile**, is a significant heterocyclic compound widely utilized in the fields of medicinal chemistry and materials science.^[1] Its chemical structure, featuring a pyridine ring functionalized with both a bromo and a cyano group, makes it a versatile and valuable intermediate for the synthesis of more complex molecules.^[2] This guide provides an in-depth overview of its chemical properties, detailed experimental protocols for its synthesis, and its applications in research and drug development, tailored for researchers, scientists, and professionals in the field.

Chemical and Physical Properties

3-Bromopyridine-2-carbonitrile is typically a white to pale brown crystalline powder.^[3] Its key physicochemical properties are summarized in the table below, providing essential data for laboratory and industrial applications.

Property	Value	Reference
IUPAC Name	3-bromopyridine-2-carbonitrile	[1]
Synonyms	3-Bromo-2-cyanopyridine, 3-bromopicolinonitrile	[3]
CAS Number	55758-02-6	[1][3][4]
Molecular Formula	C ₆ H ₃ BrN ₂	[2][4][5]
Molecular Weight	183.01 g/mol	[4][5][6]
Appearance	White to pale brown powder or crystalline powder	[2][3]
Melting Point	93-98 °C	[3][4]
Boiling Point	120 °C / 4 mmHg	[3]
Density (Predicted)	1.72 ± 0.1 g/cm ³	[3]
Solubility	Soluble in Dichloromethane, Ether, Ethyl Acetate, Methanol	[3]
InChIKey	HCOPIUVJCIZALB-UHFFFAOYSA-N	[1][3][4]
SMILES	<chem>Brc1cccnc1C#N</chem>	[1][4]

Synthesis and Experimental Protocols

The synthesis of **3-Bromopyridine-2-carbonitrile** is most commonly achieved through the cyanation of 3-bromopyridine 1-oxide. This method is efficient and provides high yields of the desired product.

Experimental Protocol: Cyanation of 3-Bromopyridine 1-Oxide

This protocol outlines a common laboratory procedure for the synthesis of **3-Bromopyridine-2-carbonitrile**. [3][7]

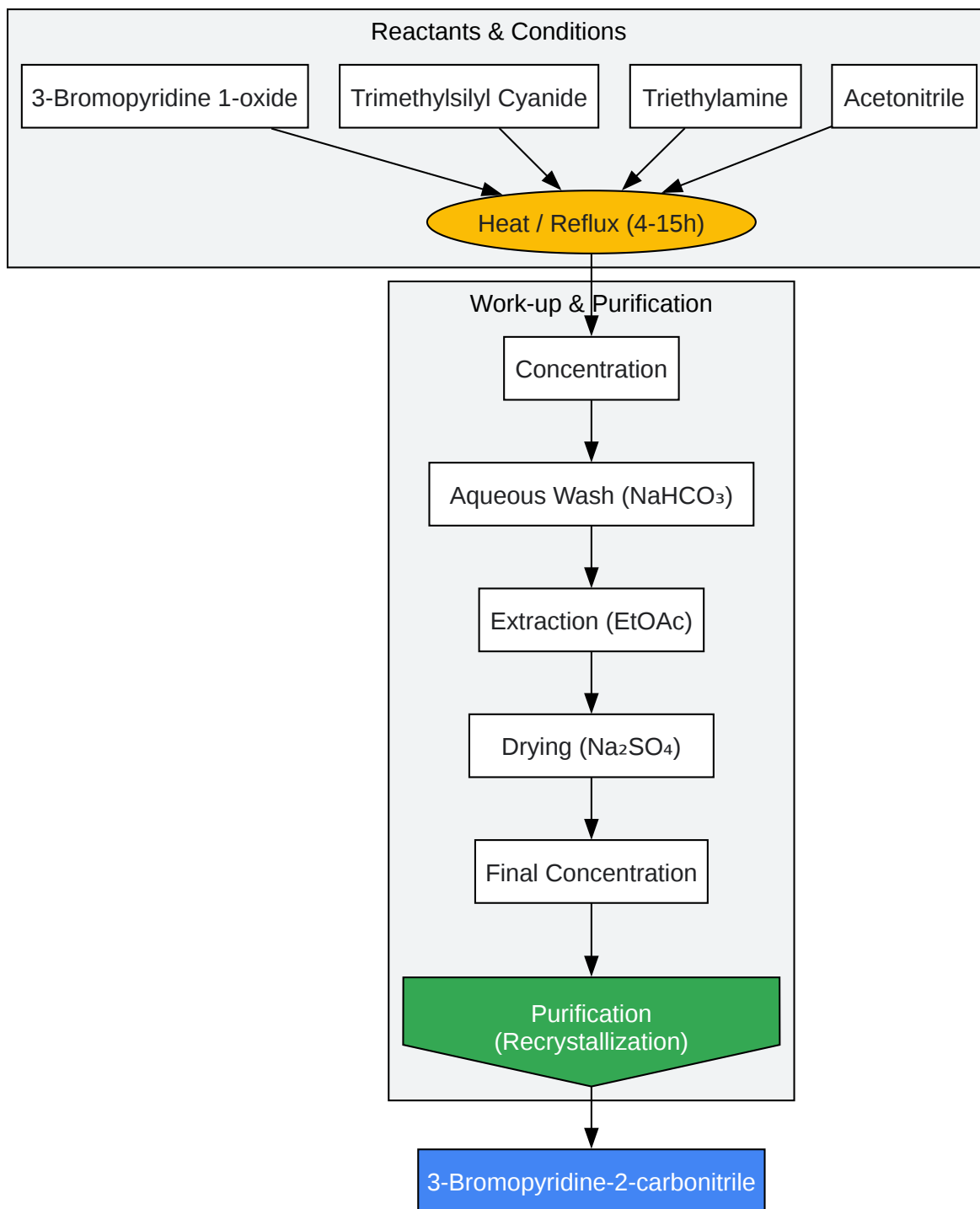
Materials:

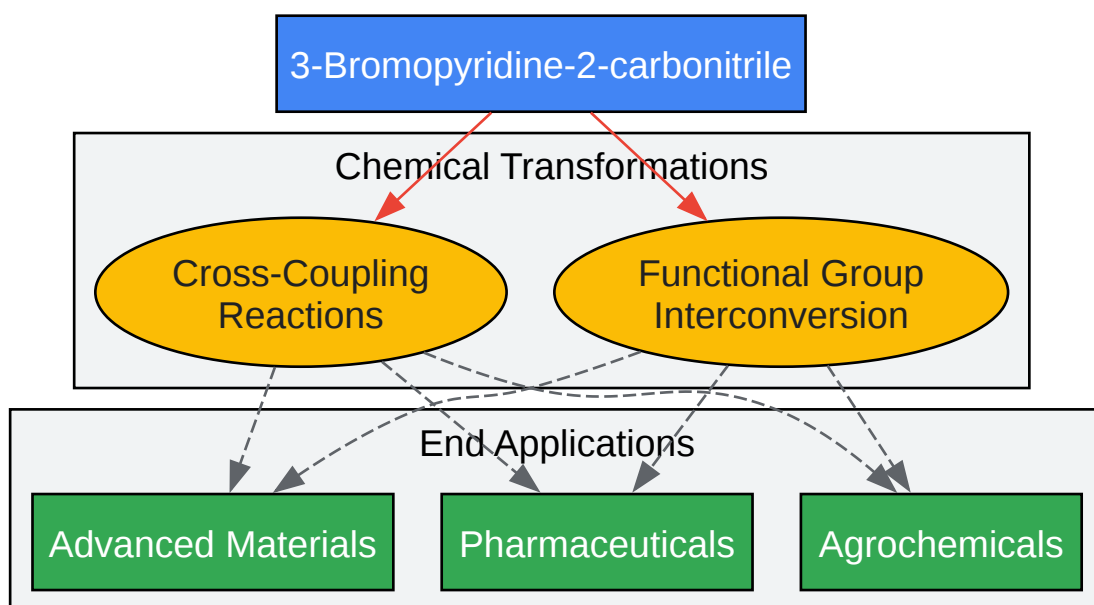
- 3-Bromopyridine 1-oxide
- Trimethylsilyl cyanide (TMSCN)
- Triethylamine (TEA)
- Acetonitrile (ACN), anhydrous
- Saturated sodium bicarbonate solution or 3N sodium carbonate solution
- Ethyl acetate or Dichloromethane
- Anhydrous sodium sulfate
- Hexane/ethyl acetate mixture for recrystallization

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and under a nitrogen atmosphere, dissolve 3-bromopyridine 1-oxide (1 eq.) in anhydrous acetonitrile.
- Reagent Addition: To the solution, add triethylamine (2 eq.) followed by the dropwise addition of trimethylsilyl cyanide (3 eq.).
- Reaction Conditions: Heat the reaction mixture to reflux (approximately 75-80 °C) and maintain for 4 to 15 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).^{[3][7]}
- Work-up: After the reaction is complete, cool the mixture to room temperature and concentrate it under reduced pressure to remove the solvent.
- Aqueous Wash: Pour the residue into a cold, saturated sodium bicarbonate or sodium carbonate solution to quench any remaining reagents.^{[3][7]}
- Extraction: Extract the aqueous layer multiple times with an organic solvent such as ethyl acetate or dichloromethane.^{[3][7]}

- Drying and Concentration: Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: Purify the crude solid by recrystallization from a hexane/ethyl acetate mixture or by column chromatography to obtain pure **3-Bromopyridine-2-carbonitrile** as a white solid.
[3] Reported yields for this process are typically high, ranging from 79% to 89%.[3]





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